

ELA-11: A Novel Contender in the Diagnostic Arena of Heart Failure

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Compound of Interest

Compound Name: ELA-11(human)

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A comprehensive analysis of emerging biomarkers has identified ELA-11, a peptide fragment of the hormone ELABELA, as a promising new diagnostic biomarker for heart failure. This guide provides an objective comparison of ELA-11's performance against established and alternative biomarkers, supported by experimental data, to assist researchers, scientists, and drug development professionals in evaluating its potential.

Executive Summary

Heart failure remains a significant global health challenge, necessitating the development of more precise and reliable diagnostic tools. While natriuretic peptides like NT-proBNP are the current gold standard, their limitations have spurred the search for novel biomarkers. ELA-11, acting through the Apelin receptor (APJ), has demonstrated a potential role in cardiovascular regulation and heart failure pathophysiology. This guide presents a comparative analysis of ELA-11 against NT-proBNP, soluble ST2 (sST2), and Galectin-3, focusing on their diagnostic accuracy and the experimental protocols for their measurement.

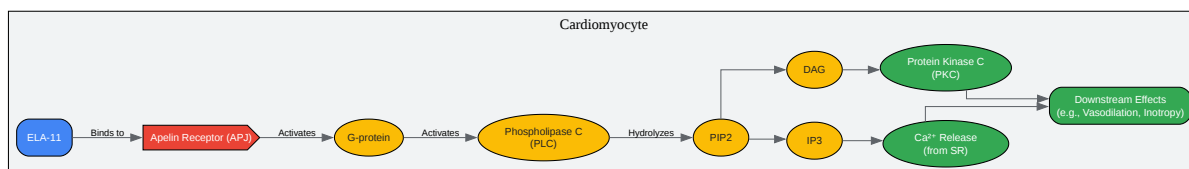
Comparative Diagnostic Performance

The diagnostic utility of a biomarker is primarily assessed by its sensitivity, specificity, and the Area Under the Receiver Operating Characteristic (ROC) Curve (AUC). The following table summarizes the available data for ELA-11 (as ELABELA) and its key comparators in the context of heart failure diagnosis.

Biomarker	AUC	Sensitivity	Specificity	Patient Population	Citation
ELA-11 (ELABELA)	0.835	62.52%	95.92%	Heart Failure Patients	[1]
NT-proBNP	0.926	93.0%	74.2%	Suspected Chronic Heart Failure	[2]
0.874	94.6%	50.0%	Primary Care Patients	[3]	
Soluble ST2 (sST2)	0.75	72%	65%	Heart Failure	[1][4]
0.62	-	-	Acute Heart Failure Syndromes	[5]	
Galectin-3	0.927	77.78%	95%	Heart Failure with Preserved Ejection Fraction (HFpEF)	[6]
0.813	92%	71%	Chronic Heart Failure	[7]	
0.763	76.0%	71.9%	Heart Failure with Preserved Ejection Fraction (HFpEF)	[8]	

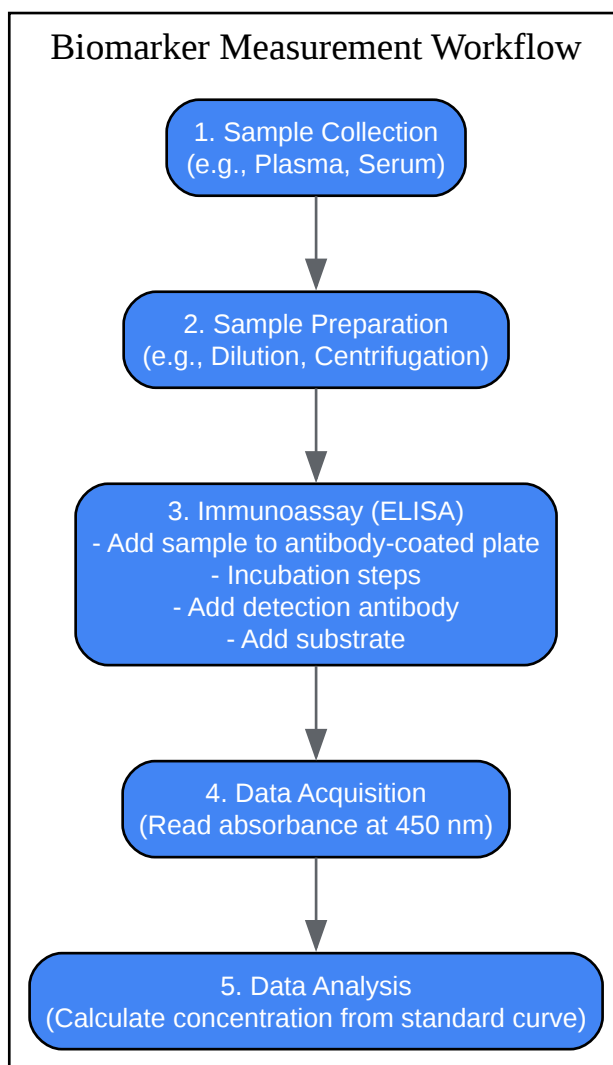
Signaling Pathway and Experimental Workflow

To understand the biological role of ELA-11 and the general process of its quantification, the following diagrams illustrate its signaling pathway and a typical experimental workflow for biomarker measurement.



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ELA-11 Signaling Pathway



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